

# NocII structure and functional domains

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## Compound of Interest

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An In-depth Technical Guide to the Noc Protein Family in Ribosome Biogenesis

## Introduction

This technical guide provides a comprehensive overview of the structure and functional domains of the Noc (Nucleolar complex) protein family, with a focus on Noc2 and Noc4. While the term "**NocII**" is not a standardized protein name, it is likely referring to members of the Noc protein family, which are essential for ribosome biogenesis in eukaryotes. These proteins play critical roles in the maturation and transport of pre-ribosomal particles. This document is intended for researchers, scientists, and drug development professionals interested in the molecular mechanisms of ribosome synthesis.

## Noc Protein Family: Core Functions and Domains

Noc proteins are a conserved family of nucleolar proteins that are indispensable for the production of functional ribosomes. They are primarily involved in the intricate process of pre-rRNA processing and the assembly of ribosomal subunits.<sup>[1][2]</sup> Deficiencies in the function of these proteins can lead to defects in cell growth and proliferation.

## Data Presentation: Noc Protein Properties

Protein	Organism	Gene Name	ORF Name	Amino Acid Length	Molecular Weight (Da)	Subcellular Localization	Key Function
Noc2p	Saccharomyces cerevisiae	NOC2	YOR206W	710	81,645	Nucleolus, Nucleoplasm	60S ribosomal subunit biogenesis, pre-rRNA processing
Noc3p	Saccharomyces cerevisiae	NOC3	YGL031C	557	64,591	Nucleolus, Nucleoplasm	60S ribosomal subunit biogenesis, DNA replication initiation
Noc4L	Homo sapiens	NOC4L	-	572	65,856	Nucleolus	40S ribosomal subunit biogenesis, pre-rRNA processing

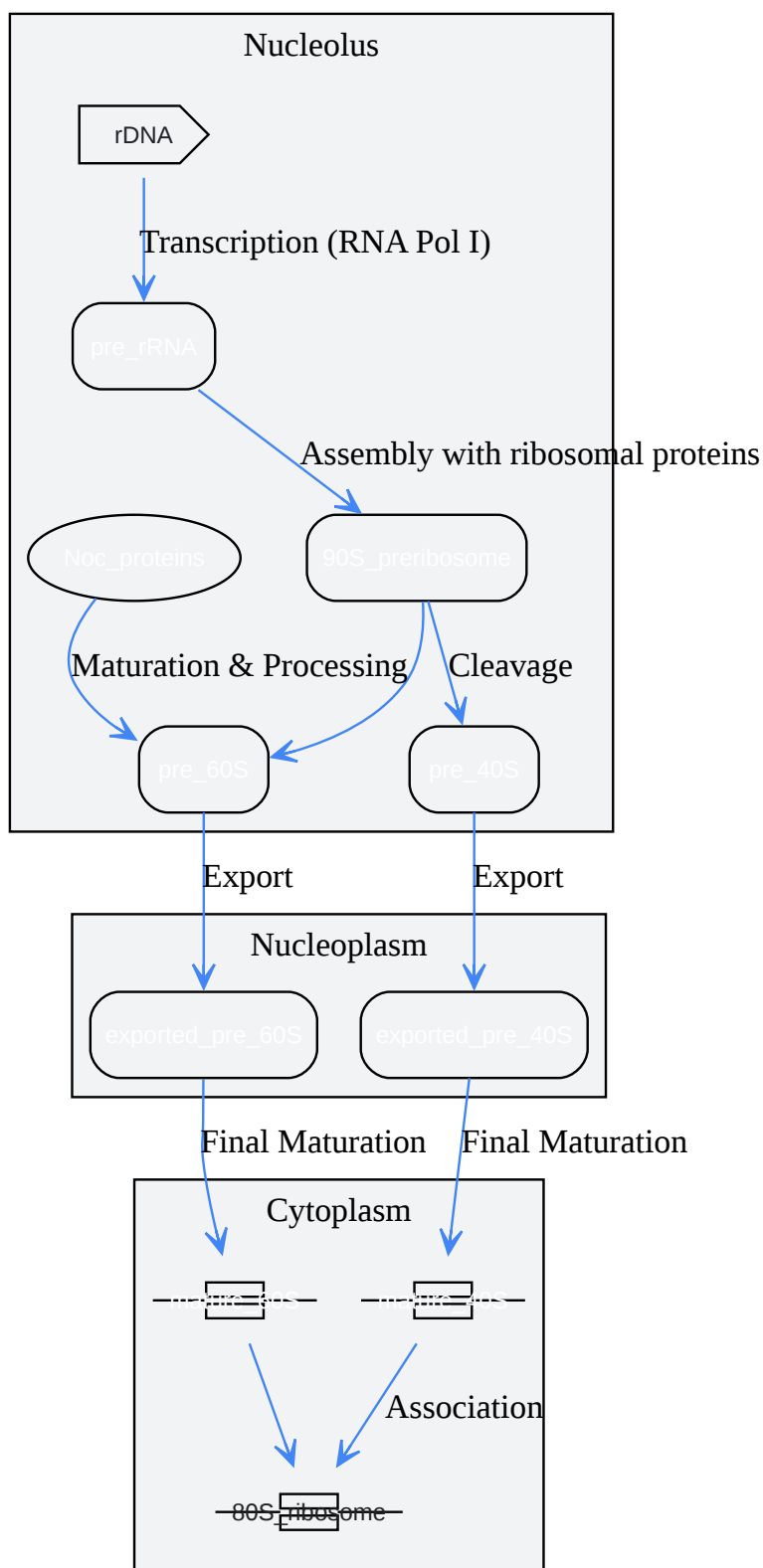
Note: Data is compiled from various sources and may be subject to updates in genomic and proteomic databases.

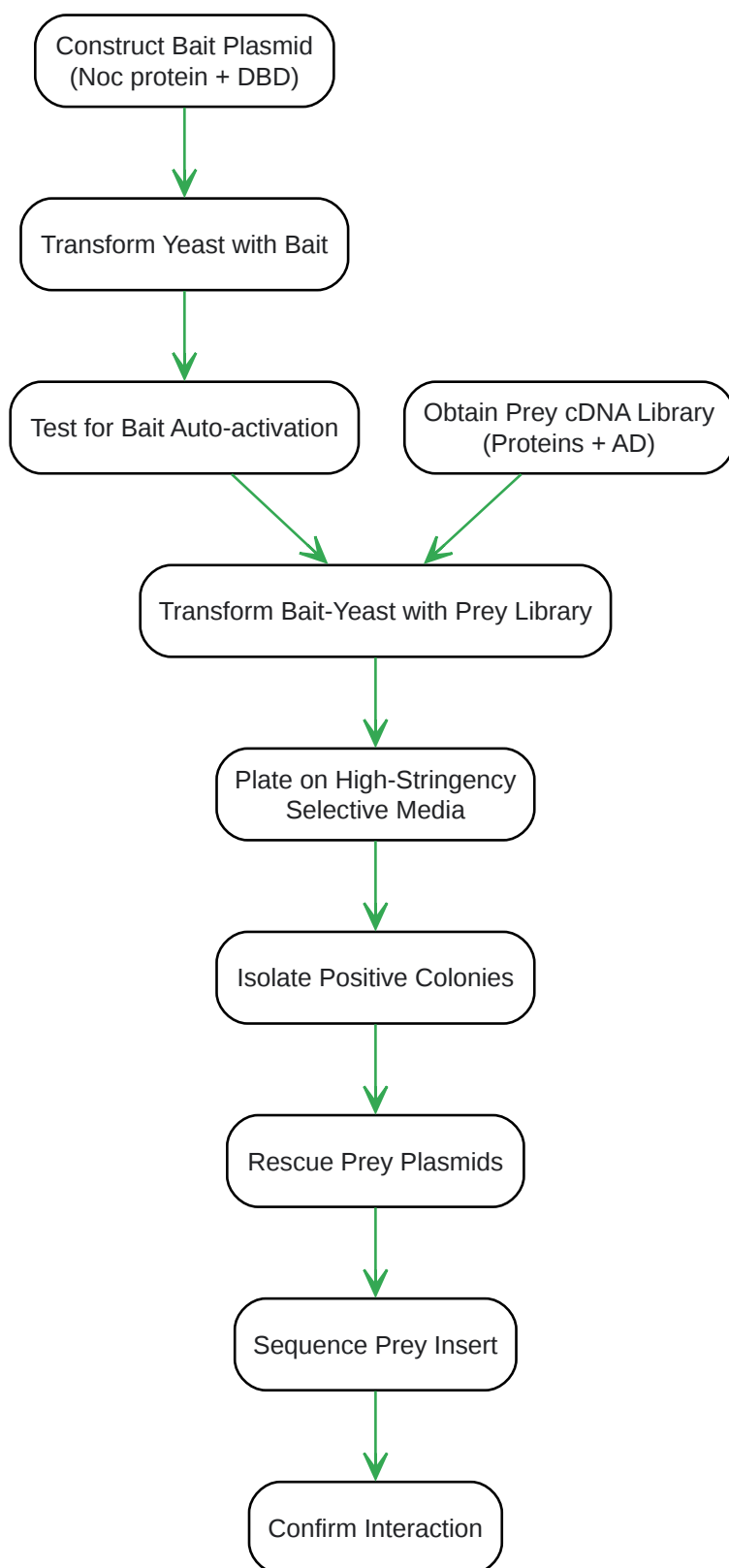
## Signaling and Functional Pathways

Noc proteins are key players in the ribosome biogenesis pathway. This intricate process begins in the nucleolus with the transcription of a large pre-rRNA, which is subsequently processed and assembled with ribosomal proteins to form the 40S and 60S ribosomal subunits.<sup>[3][4]</sup>

## Ribosome Biogenesis Pathway Involving Noc Proteins

The following diagram illustrates the general pathway of ribosome biogenesis in eukaryotes, highlighting the involvement of Noc proteins in the maturation of the 60S ribosomal subunit.





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